

# Technical Support Center: Navigating the Challenges of Large Longitudinal Cohort Data

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## Compound of Interest

Compound Name: NHS-BiB

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Welcome to the technical support center for researchers, scientists, and drug development professionals working with large longitudinal cohort data, with a special focus on the Born in Bradford (BiB) study. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during your research.

## Frequently Asked Questions (FAQs)

### Data Access and Governance

**Q:** I want to access data from the Born in Bradford (BiB) study. What is the process and how long does it take?

**A:** Accessing BiB data involves a structured application process to ensure data governance and ethical standards are met. The general workflow is as follows:

- **Initial Enquiry & Exploration:** Before formally applying, it is highly recommended to explore the available data. You can do this by reviewing the [--INVALID-LINK--](#) and the detailed [--INVALID-LINK--](#).<sup>[1][2][3]</sup> This will help you determine if the necessary variables for your research question are available.
- **Expression of Interest (EOI):** If the data appears suitable, the next step is to submit an Expression of Interest (EOI) form to the BiB team at [--INVALID-LINK--](#).<sup>[1][4]</sup>
- **Review by BiB Executive Committee:** The BiB Executive Committee reviews EOIs on a monthly basis. You can typically expect to be informed of the outcome within one week of the

meeting.[3]

- Data Sharing Agreements: If your request is approved, you will need to sign a Data Access Agreement. For requests involving biological samples, a Material Transfer Agreement is also required.[1]
- Data Extraction: Once the agreements are in place, a BiB analyst will contact you to finalize your data requirements. The timeframe for receiving your data is usually within two weeks, although more complex requests may take longer.[3]

Q: Is there a cost associated with accessing BiB data?

A: Yes, there is a fee for accessing BiB data. The study does not receive specific funding to cover the costs of providing data extracts to individual research projects. The cost is dependent on the complexity and scope of your data request.[1][3]

Q: Where can I find detailed information about the variables available in the BiB cohort?

A: The most comprehensive resource for understanding the available variables is the --  
INVALID-LINK--.[1][2][5] This dictionary provides detailed information on data collections, data structures, and individual variables. For a higher-level overview, you can consult the BiB Data Summary available on the study's website.[1]

## Troubleshooting Guides

### Data Quality and Cleaning

Q: I've received my dataset. What are the common data quality issues I should look out for in large longitudinal cohort data?

A: Large longitudinal datasets are prone to several data quality issues. Being aware of these can help you in the data cleaning and preprocessing stages.

Data Quality Issue	Description	Potential Solution
Missing Data	Values are not available for some participants at certain time points. This can be due to non-response, attrition, or data entry errors. <a href="#">[6]</a>	Imputation techniques (e.g., mean/median imputation, multiple imputation), or using statistical models robust to missing data. <a href="#">[6]</a>
Outliers	Data points that significantly deviate from other observations. These can be genuine extreme values or errors. <a href="#">[6]</a>	Visualization (e.g., box plots, scatter plots) and statistical tests to identify outliers. Depending on the cause, they can be removed, corrected, or transformed. <a href="#">[6]</a>
Inconsistent Data Entry	Variations in how the same information is recorded over time or across different data collectors (e.g., "Not applicable", "N/A", "999").	Develop a clear data dictionary and use scripting (e.g., in R or Python) to standardize these values.
Measurement Error	Inaccuracies in the data due to faulty equipment, observer bias, or participant recall bias.	Acknowledge potential for error in your analysis and consider sensitivity analyses to assess its impact.
Participant Attrition	Loss of participants over the course of a long-term study, which can lead to biased results if the reasons for dropout are related to the outcome of interest.	Use statistical methods that can account for attrition, such as mixed-effects models or survival analysis.

Q: What is a general workflow for cleaning and pre-processing large biomedical datasets?

A: A systematic approach to data cleaning is crucial for ensuring the validity of your research findings. Here is a general workflow:

*A general workflow for data cleaning and pre-processing.*

## Data Harmonization

Q: I am working with data from multiple cohorts, or different waves of the same cohort, and the variables are not directly comparable. How do I harmonize them?

A: Data harmonization is the process of making variables from different sources comparable.<sup>[7]</sup> It's a critical step when pooling data.

Key Challenges in Data Harmonization:

- **Different Measurement Tools:** The same concept (e.g., depression) might be measured using different questionnaires or scales across studies or time points.
- **Varying Coding Schemes:** The way responses are coded can differ (e.g., 1=yes, 2=no vs. 0=no, 1=yes).
- **Changes in Question Wording:** Even subtle changes in how a question is asked can affect responses.

A Step-by-Step Approach to Data Harmonization:

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## References

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